

chemical structure and properties of 25B-NBOH hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 25B-NBOH hydrochloride

Cat. No.: B10764816

[Get Quote](#)

An In-depth Technical Guide on **25B-NBOH Hydrochloride**

Abstract

25B-NBOH hydrochloride is a potent synthetic hallucinogen belonging to the N-benzylphenethylamine class of compounds. A derivative of the psychedelic phenethylamine 2C-B, it is distinguished by the addition of a 2-hydroxybenzyl group to the amine.[1][2][3] This compound is a subject of significant interest in the fields of pharmacology, toxicology, and forensic chemistry due to its high potency and selectivity as a serotonin 5-HT_{2a} receptor agonist.[1][2][4][5][6] This document provides a comprehensive technical overview of **25B-NBOH hydrochloride**, detailing its chemical structure, physicochemical properties, pharmacology, and established experimental protocols for its synthesis and analysis. The information presented is intended for researchers, scientists, and drug development professionals.

Chemical Identity and Physicochemical Properties

25B-NBOH is formally known as 2-[[2-(4-bromo-2,5-dimethoxy-phenyl)ethylamino]methyl]phenol.[7] It is structurally related to other potent psychoactive substances like 25B-NBOMe.[2][7] The hydrochloride salt is the common form used for analytical reference and research purposes.[4]

Data Presentation

Quantitative data regarding the chemical and physical properties of 25B-NBOH and its hydrochloride salt have been compiled from various sources and are presented below.

Table 1: Chemical Identification of **25B-NBOH Hydrochloride**

Identifier	Value
Preferred Name	25B-NBOH
Synonyms	2C-B-NBOH, NBOH-2C-B[1][7]
Formal Name	2-[[[2-(4-bromo-2,5-dimethoxyphenyl)ethyl]amino]methyl]-phenol, monohydrochloride[1][4]
CAS Number	1539266-16-4[1][4][7]
Chemical Formula (Base)	C ₁₇ H ₂₀ BrNO ₃ [6][7]
Molecular Weight (Base)	366.25 g/mol [6][7]
Chemical Formula (HCl Salt)	C ₁₇ H ₂₀ BrNO ₃ • HCl[1][4]
Formula Weight (HCl Salt)	402.7 g/mol [1][4][8]
InChI Key	POIOFOVTMBOTDN-UHFFFAOYSA-N[4]

| SMILES | BrC1=CC(OC)=C(CCNCCC2=C(O)C=CC=C2)C=C1OC.Cl[4] |

Table 2: Physicochemical and Analytical Properties of **25B-NBOH Hydrochloride**

Property	Value
Appearance	A neat solid, Crystalline Powder[1][4]
Purity	≥98%[4]
Melting Point	193.93 °C[9]
Solubility	DMF: 20 mg/ml; DMSO: 20 mg/ml; Ethanol: 20 mg/ml; Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/ml[1]
Storage Temperature	-20°C[1][4]
Stability	≥ 2 years at -20°C[1]

| UVmax | Not Determined[9] |

Pharmacology

Mechanism of Action

25B-NBOH is a potent serotonin receptor agonist with high affinity and selectivity, particularly for the 5-HT_{2a} receptor.[2][4][6] The hallucinogenic effects of N-benzylphenethylamines are primarily mediated by their agonist activity at this receptor.[10] The interaction with the 5-HT_{2a} receptor initiates a downstream signaling cascade that is believed to be responsible for the compound's psychedelic effects.[2][11] It is one of the most selective agonist ligands for the 5-HT_{2a} receptor.[2]

Receptor Binding Profile

The affinity of 25B-NBOH for serotonin receptors has been quantified, demonstrating its high potency.

Table 3: Receptor Binding Affinity of 25B-NBOH

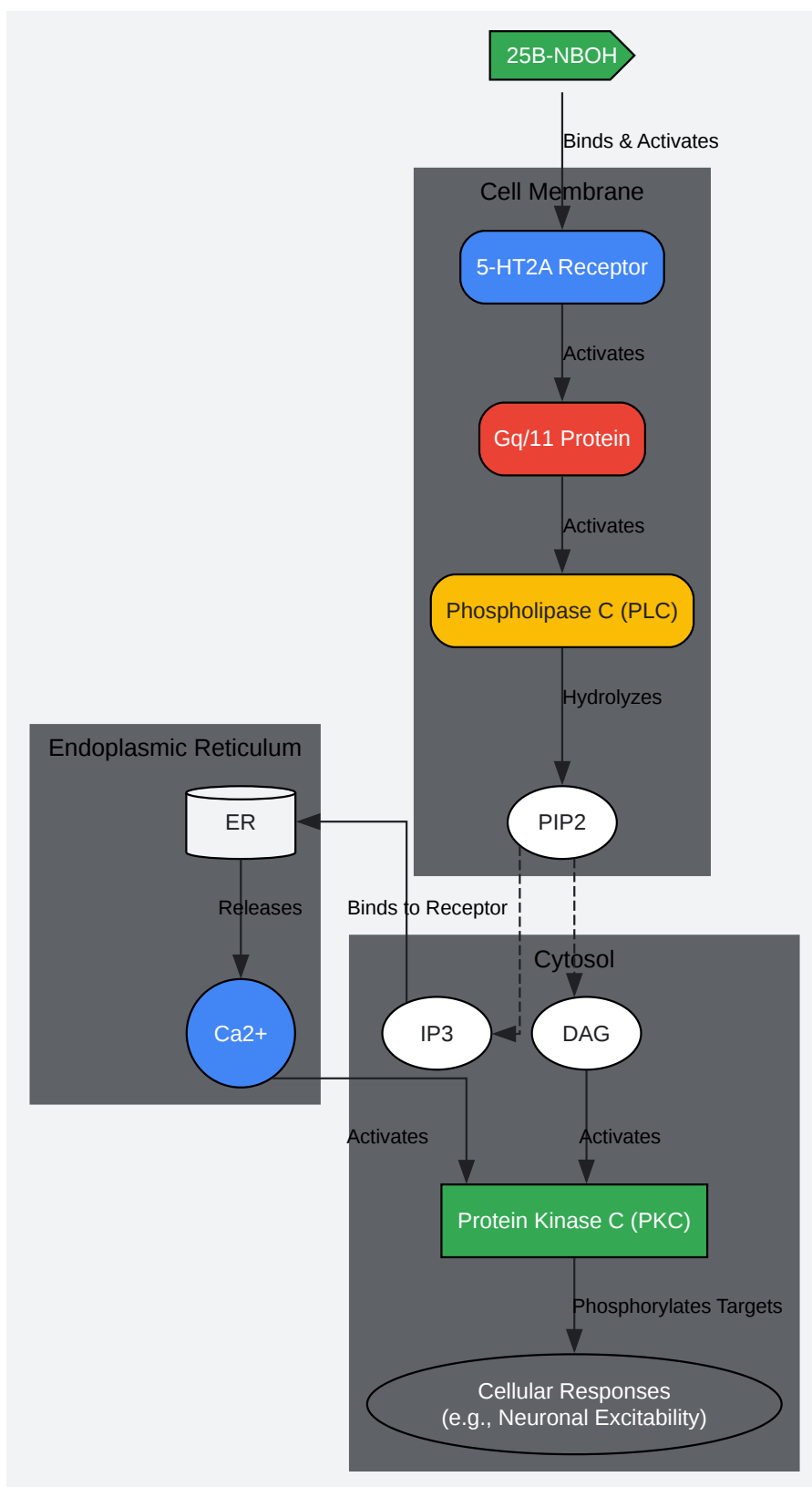
Receptor	Affinity (pK _i)
5-HT _{2a}	8.3[4][5][6][8]

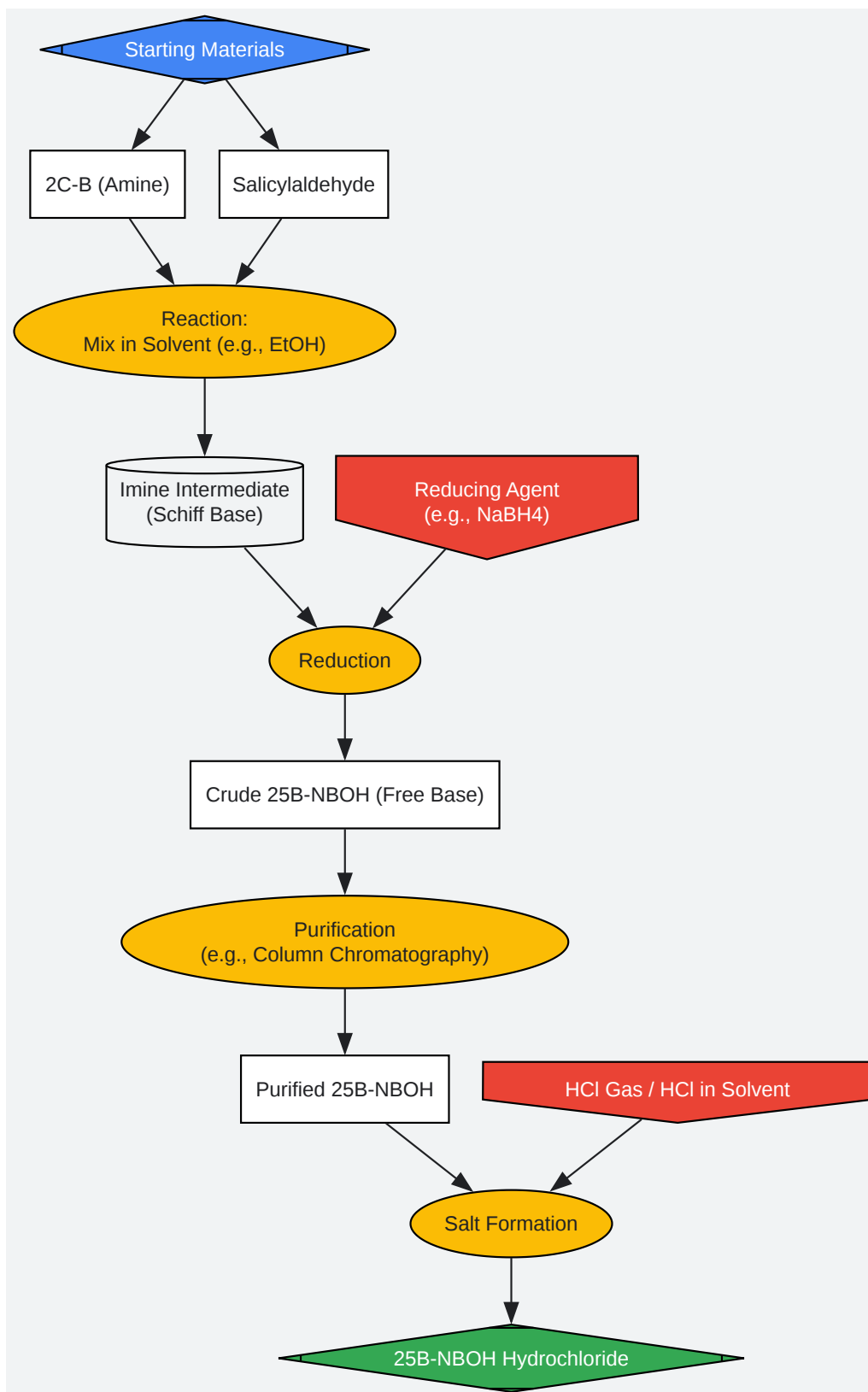
| 5-HT_{2C} | 9.4[4][5][6][8] |

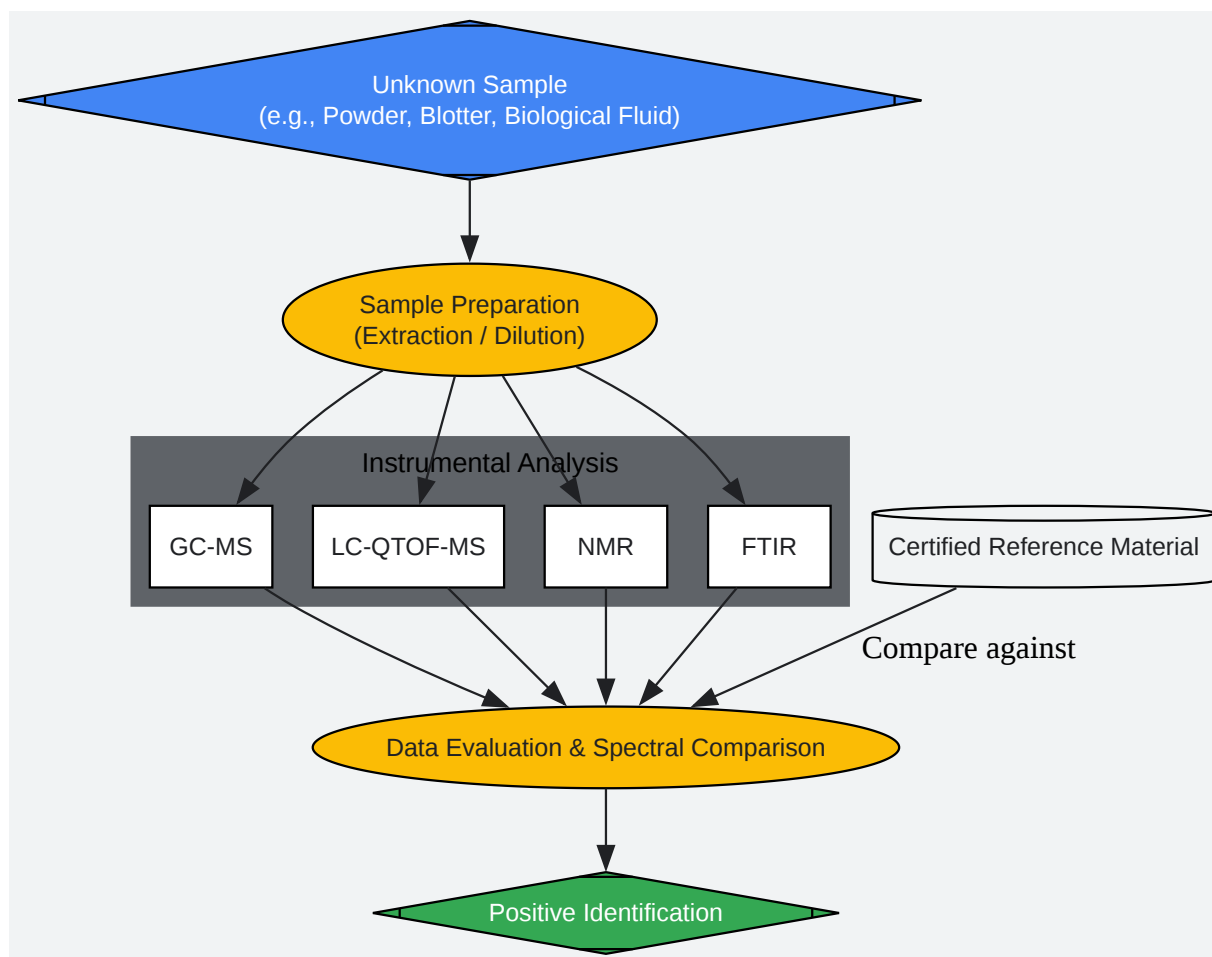
Note: pK_i is the negative logarithm of the inhibition constant (K_i). A higher pK_i value indicates a higher binding affinity.

Signaling Pathway

Activation of the 5-HT_{2a} receptor by an agonist like 25B-NBOH initiates a G-protein-coupled signaling cascade. The 5-HT_{2a} receptor is coupled to the Gq/G₁₁ protein, which activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG), leading to an increase in intracellular calcium and activation of protein kinase C (PKC).







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalroute.com [chemicalroute.com]
- 2. psychonautwiki.org [psychonautwiki.org]
- 3. getmetabolite.com [getmetabolite.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 25B-NBOH - Wikipedia [en.wikipedia.org]
- 7. cfsre.org [cfsre.org]
- 8. 25B-NBOH hydrochloride_TargetMol [targetmol.com]
- 9. swgdrug.org [swgdrug.org]
- 10. The new psychoactive substances 25H-NBOMe and 25H-NBOH induce abnormal development in the zebrafish embryo and interact in the DNA major groove - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 25B-NBOMe - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [chemical structure and properties of 25B-NBOH hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10764816#chemical-structure-and-properties-of-25b-nboh-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com